

Formulating Enopeptin A for In Vivo Administration: Application Notes and Protocols

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Compound of Interest

Compound Name: *Enopeptin A*
CAS No.: 139601-96-0
Cat. No.: B049730

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enopeptin A is a cyclic depsipeptide antibiotic with potent antibacterial and antiviral activity.[1] [2] Originally isolated from *Streptomyces* sp. RK-1051, this molecule features a unique pentaenone side chain and contains unusual amino acids such as N-methylalanine and 4-methylproline.[3] Its mechanism of action involves the activation and dysregulation of the caseinolytic protease (ClpP), an important bacterial protein, making it a subject of interest for the development of new antimicrobial agents.[1] The cyclic nature of **Enopeptin A** contributes to its stability, a desirable characteristic for therapeutic candidates.[4][5] However, like many cyclic peptides, its delivery for in vivo applications presents challenges due to its hydrophobic nature and potential for poor solubility in aqueous solutions.

This document provides detailed application notes and protocols for the formulation of **Enopeptin A** for in vivo administration. It is intended to guide researchers in preparing this promising antibiotic for animal studies, ensuring consistent and effective delivery.

Properties of Enopeptin A

A summary of the key physicochemical properties of **Enopeptin A** is presented in Table 1. Understanding these properties is crucial for developing an appropriate formulation strategy.

Property	Value	Reference
Molecular Formula	C47H57N7O11	[1]
Molecular Weight	896.0 g/mol	[1]
Appearance	White to off-white powder	-
Solubility	Soluble in ethanol, methanol, DMF, DMSO	[1]
Insoluble in	Water	Implied by solubility in organic solvents
Mechanism of Action	Activates and dysregulates Clp-family proteins	[1]

Table 1: Physicochemical Properties of **Enopeptin A**

Formulation Strategy for In Vivo Administration

The primary challenge in formulating **Enopeptin A** for in vivo use is its poor water solubility. A common and effective strategy for administering hydrophobic compounds in preclinical animal models is to use a co-solvent system. This involves dissolving the compound in a small amount of an organic solvent and then diluting it with a physiologically compatible aqueous vehicle.

Based on its known solubility, a formulation vehicle consisting of Dimethyl Sulfoxide (DMSO) and a sterile aqueous solution (e.g., saline or a buffered solution) is recommended. DMSO is a powerful aprotic solvent that is miscible with water and is widely used in preclinical in vivo studies. However, it is important to use the lowest possible concentration of DMSO, as it can have its own biological effects and may cause local irritation at high concentrations.

Experimental Protocols

Protocol 1: Preparation of Enopeptin A Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Enopeptin A** in DMSO.

Materials:

- **Enopeptin A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile-filtered
- Sterile, RNase/DNase-free microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Equilibrate the **Enopeptin A** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **Enopeptin A** powder using an analytical balance.
- Transfer the powder to a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- Vortex the tube vigorously until the **Enopeptin A** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Formulation of Enopeptin A for Intraperitoneal (i.p.) Injection

This protocol details the dilution of the **Enopeptin A** stock solution for administration to small animals via intraperitoneal injection.

Materials:

- **Enopeptin A** stock solution (from Protocol 1)
- Sterile 0.9% saline solution
- Sterile, RNase/DNase-free microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

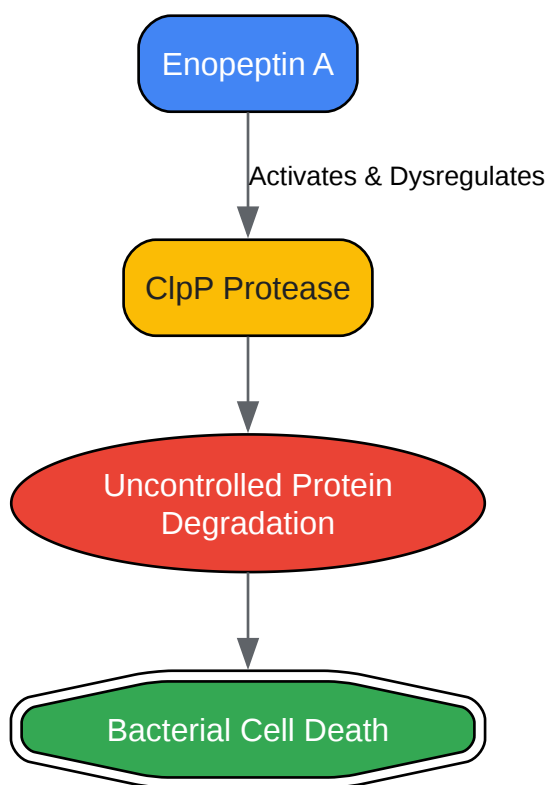
- Thaw an aliquot of the **Enopeptin A** stock solution at room temperature.
- Calculate the required volume of the stock solution and the sterile saline needed to achieve the final desired concentration and injection volume for the animal study. Note: It is crucial to keep the final concentration of DMSO as low as possible (ideally $\leq 10\%$ v/v).
- In a sterile microcentrifuge tube, add the required volume of sterile saline.
- While gently vortexing the saline, slowly add the calculated volume of the **Enopeptin A** stock solution. This dropwise addition to a vortexing solution helps to prevent precipitation of the compound.
- Continue to vortex for an additional 30 seconds to ensure a homogenous solution.
- Visually inspect the final formulation for any signs of precipitation. If precipitation occurs, the formulation may need to be adjusted by increasing the proportion of DMSO or by including a surfactant such as Tween® 80 or Cremophor® EL (after appropriate validation).
- Use the freshly prepared formulation for injection immediately. Do not store the diluted formulation.

Table 2: Example Formulation for a 10 mg/kg Dose in a 20g Mouse

Parameter	Value
Animal Weight	20 g
Desired Dose	10 mg/kg
Total Dose per Animal	0.2 mg
Enopeptin A Stock Concentration	10 mg/mL
Volume of Stock per Animal	20 µL
Desired Injection Volume	200 µL
Final DMSO Concentration	10%
Volume of Sterile Saline	180 µL

Signaling Pathway and Experimental Workflow

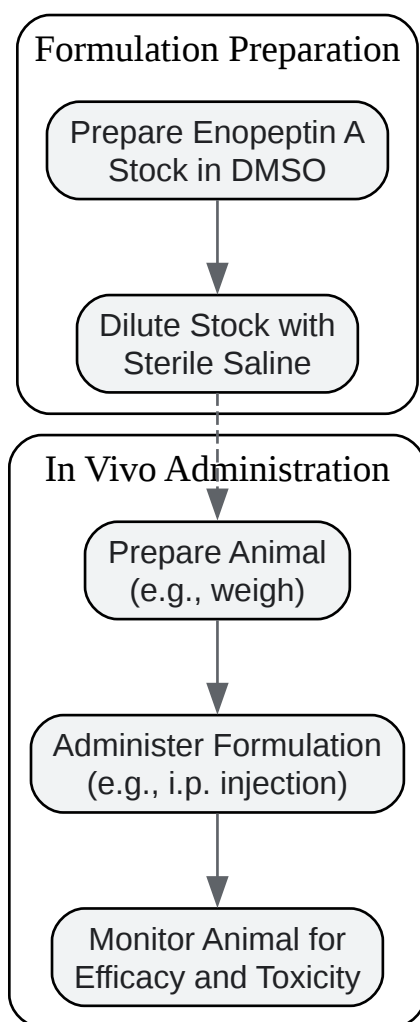
The primary molecular target of **Enopeptin A** is the ClpP protease. The activation and dysregulation of this protease leads to uncontrolled degradation of essential bacterial proteins, ultimately resulting in cell death.



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Caption: **Enopeptin A** mechanism of action.

The following diagram outlines the general workflow for preparing and administering **Enopeptin A** in an in vivo setting.



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Caption: In vivo experimental workflow.

Important Considerations

- **Toxicity:** The in vivo toxicity of **Enopeptin A** has not been extensively characterized. It is essential to conduct dose-ranging studies to determine the maximum tolerated dose (MTD) in the chosen animal model.
- **Stability:** While cyclic peptides are generally more stable than their linear counterparts, the stability of **Enopeptin A** in the formulation and in biological fluids should be assessed if long-term studies are planned.

- Route of Administration: The protocols provided are for intraperitoneal injection. Other routes of administration (e.g., intravenous, oral) may require different formulation strategies.
- Controls: Appropriate vehicle controls (DMSO in saline) must be included in all in vivo experiments to account for any effects of the formulation vehicle itself.

Conclusion

The protocols and information provided in this document offer a starting point for the successful formulation and in vivo administration of **Enopeptin A**. By carefully considering the properties of this potent antibiotic and following standardized procedures, researchers can obtain reliable and reproducible results in preclinical studies, paving the way for further development of this promising therapeutic agent.

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